

# Technical Guide: Solubility Profile of 4-Chloro-3-(hydroxymethyl)benzotrile

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## Compound of Interest

Compound Name: 4-Chloro-3-(hydroxymethyl)benzotrile

CAS No.: 105191-40-0

Cat. No.: B2909577

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## Executive Summary

**4-Chloro-3-(hydroxymethyl)benzotrile** (CAS: 105191-40-0) is a bifunctional aromatic building block characterized by a lipophilic chlorobenzene core decorated with a polar nitrile group and a hydrogen-bonding hydroxymethyl moiety.<sup>[1][2]</sup> Its solubility behavior is governed by the competition between the polar hydrogen-bonding domain (-CH<sub>2</sub>OH) and the lipophilic aromatic scaffold.

For process chemists and researchers, this compound presents a "Goldilocks" solubility profile: it is highly soluble in polar aprotic solvents (DMSO, DMF), moderately soluble in standard organic extraction solvents (DCM, Ethyl Acetate), and practically insoluble in aliphatic hydrocarbons (Hexanes), making it ideal for purification via recrystallization or trituration.

## Physicochemical Profile

Understanding the fundamental properties is a prerequisite for predicting solvent interactions.

Property	Value / Description	Impact on Solubility
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClNO	Moderate molecular weight facilitates dissolution.
Molecular Weight	167.59 g/mol	Small enough to dissolve in most organic solvents.
Physical State	White to off-white crystalline solid	Requires energy (enthalpy of fusion) to break crystal lattice.
LogP (Calculated)	-2.2 – 2.4	Lipophilic. Prefers organic layers over aqueous phases.
H-Bond Donors	1 (-OH)	Enhances solubility in alcohols and ethers.
H-Bond Acceptors	2 (-CN, -OH)	Allows interaction with protic solvents.
pKa	~13-14 (Alcoholic proton)	Non-ionizable in standard pH ranges (1-10).

## Solubility Landscape

The following data categorizes solvents based on their ability to solvate **4-Chloro-3-(hydroxymethyl)benzonitrile** at 25°C.

### A. High Solubility Solvents (>100 mg/mL)

Used for stock solutions, reactions, and loading.

- Dimethyl Sulfoxide (DMSO): Excellent. Disrupts intermolecular H-bonding of the crystal lattice.
- Dimethylformamide (DMF): Excellent.
- Tetrahydrofuran (THF): Good. Useful for reduction reactions (e.g., NaBH<sub>4</sub> reduction of the aldehyde precursor).

- Methanol / Ethanol: Good. The hydroxyl group allows favorable interaction, though less than DMSO.

## B. Moderate Solubility Solvents (20–100 mg/mL)

Used for extraction (workup) and chromatography.

- Ethyl Acetate (EtOAc): The primary solvent for extraction and silica gel chromatography.
- Dichloromethane (DCM): Good solubility. Often used for loading columns or as a co-solvent.
- Acetone: Good solubility, but rarely used for extraction due to water miscibility.

## C. Low / Anti-Solvents (<5 mg/mL)

Used for precipitation, trituration, and yield maximization.

- Water: Insoluble. The lipophilic chlorobenzene ring dominates the polar groups.
- Hexanes / Heptane: Insoluble. Used to crash out the product during trituration or as the stationary phase mobile modifier in chromatography.
- Diethyl Ether: Moderate to Low. Often used to wash crude solids.

# Operational Solubility: Protocols & Applications

## Protocol 1: Purification via Differential Solubility (Trituration)

This method exploits the compound's high solubility in DCM/EtOAc and insolubility in Hexanes to remove non-polar impurities.

- Dissolution: Dissolve the crude **4-Chloro-3-(hydroxymethyl)benzotrile** in a minimum amount of Dichloromethane (DCM) or Ethyl Acetate (approx. 2-3 mL per gram).
- Precipitation: Slowly add n-Hexane or Heptane (approx. 10 mL per gram) while stirring.
- Observation: A white precipitate should form. If an oil forms, scratch the flask sides or seed with a pure crystal.

- Filtration: Filter the solid under vacuum and wash the cake with cold Hexane.
- Drying: Dry in a vacuum oven at 40°C to remove residual solvent.

## Protocol 2: Saturation Solubility Determination (Shake-Flask Method)

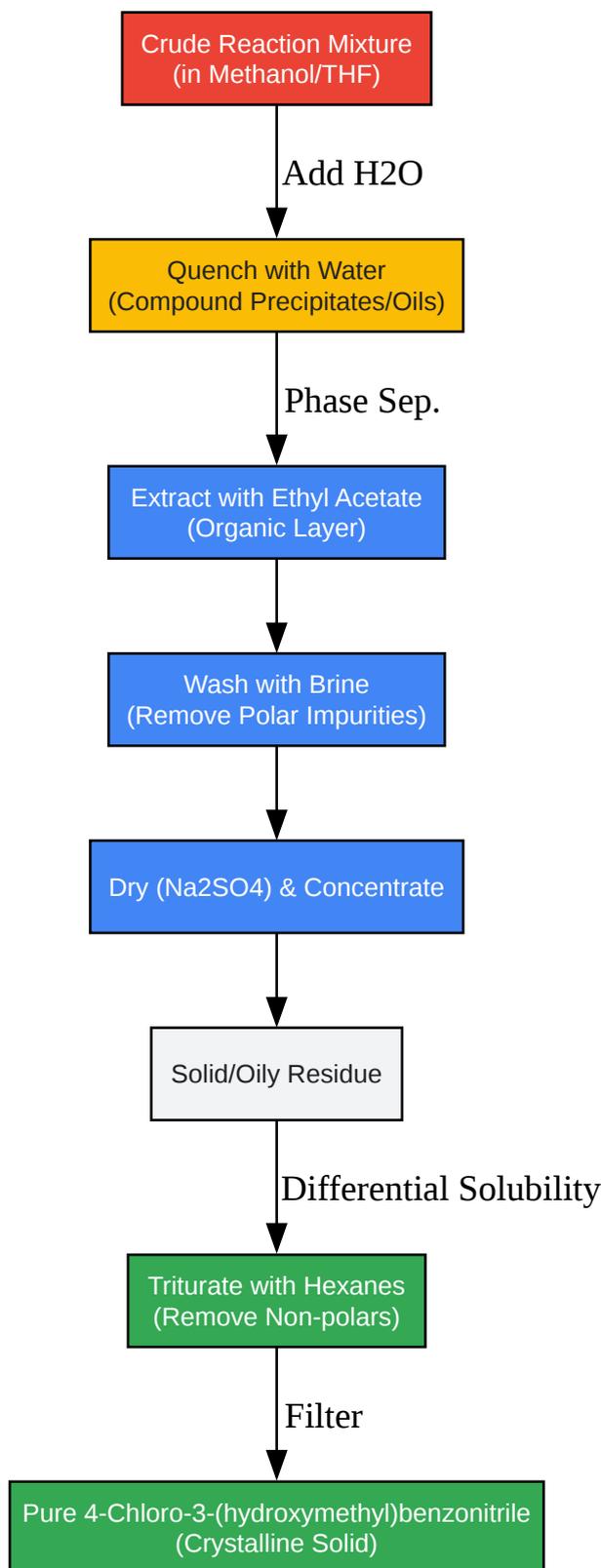
Since exact literature values vary by batch purity, use this protocol to generate internal data.

- Preparation: Add excess solid (~50 mg) to a vial containing 1 mL of the target solvent.
- Equilibration: Cap tightly and shake/stir at 25°C for 24 hours.
- Clarification: Centrifuge at 10,000 rpm for 5 minutes or filter through a 0.45 µm PTFE filter.
- Quantification: Analyze the supernatant via HPLC (UV detection at 254 nm) against a standard curve prepared in DMSO.

## Visualizations

### Figure 1: Solubility-Driven Purification Workflow

This diagram illustrates the logical flow of purifying the compound from a crude reaction mixture (e.g., reduction of 4-chloro-3-formylbenzotrile).

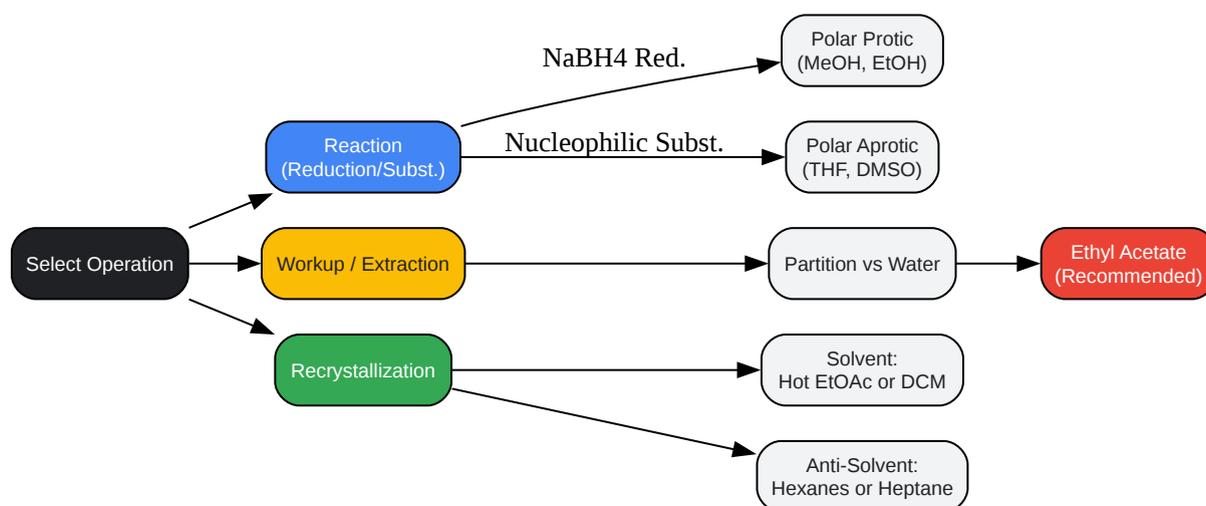


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Caption: Workflow utilizing the compound's lipophilicity for extraction and insolubility in alkanes for final polishing.

## Figure 2: Solvent Selection Decision Tree

A guide for selecting the correct solvent based on the process step.



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Caption: Decision logic for solvent selection based on unit operation requirements.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 105191-40-0, **4-Chloro-3-(hydroxymethyl)benzonitrile**. Retrieved from [[Link](#)]

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